

# A Comparative Analysis of Calcium Ketoglutarate and Rapamycin on Lifespan Extension

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## Compound of Interest

Compound Name: *Calcium ketoglutarate*

Cat. No.: *B13838035*

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For researchers, scientists, and drug development professionals, the quest for interventions that extend healthy lifespan is a primary focus. Among the promising candidates, **calcium ketoglutarate** (CaKG) and rapamycin have emerged as significant subjects of study. This guide provides an objective, data-driven comparison of their effects on lifespan, drawing from key experimental findings.

Both CaKG, a crucial intermediate in the Krebs cycle, and rapamycin, a macrolide compound, have demonstrated the ability to extend lifespan in various model organisms. However, they operate through distinct and overlapping mechanisms, presenting different profiles of benefits and potential drawbacks. This analysis will delve into the quantitative data on lifespan extension, detail the experimental methodologies employed in pivotal studies, and visualize the underlying signaling pathways.

## Quantitative Data Summary

The following tables summarize the lifespan and healthspan effects of **Calcium Ketoglutarate** and Rapamycin as observed in key preclinical studies.

Table 1: Lifespan Extension in Animal Models

Compound	Model Organism	Sex	Median Lifespan Increase	Maximum Lifespan Increase	Study Reference
Calcium $\alpha$ -Ketoglutarate	C57BL/6 mice	Female	10.5% - 16.6%	8% - 19.7%	Asadi Shahmirzadi et al., 2020[1]
C57BL/6 mice	Male	Not statistically significant	Not statistically significant	Asadi Shahmirzadi et al., 2020[1]	
C. elegans	Mixed	~50%	-	Chin et al., 2014[2]	
D. melanogaster	Female	Up to 15%	-	Su et al., 2019[3]	
Rapamycin	Genetically heterogeneous mice	Male & Female	9% (Male), 14% (Female)	Yes	Harrison et al., 2009[4][5]
C57BL/6J mice	Male	23%	Yes	Miller et al., 2014[6]	
C57BL/6J mice	Female	26%	Yes	Miller et al., 2014[6]	

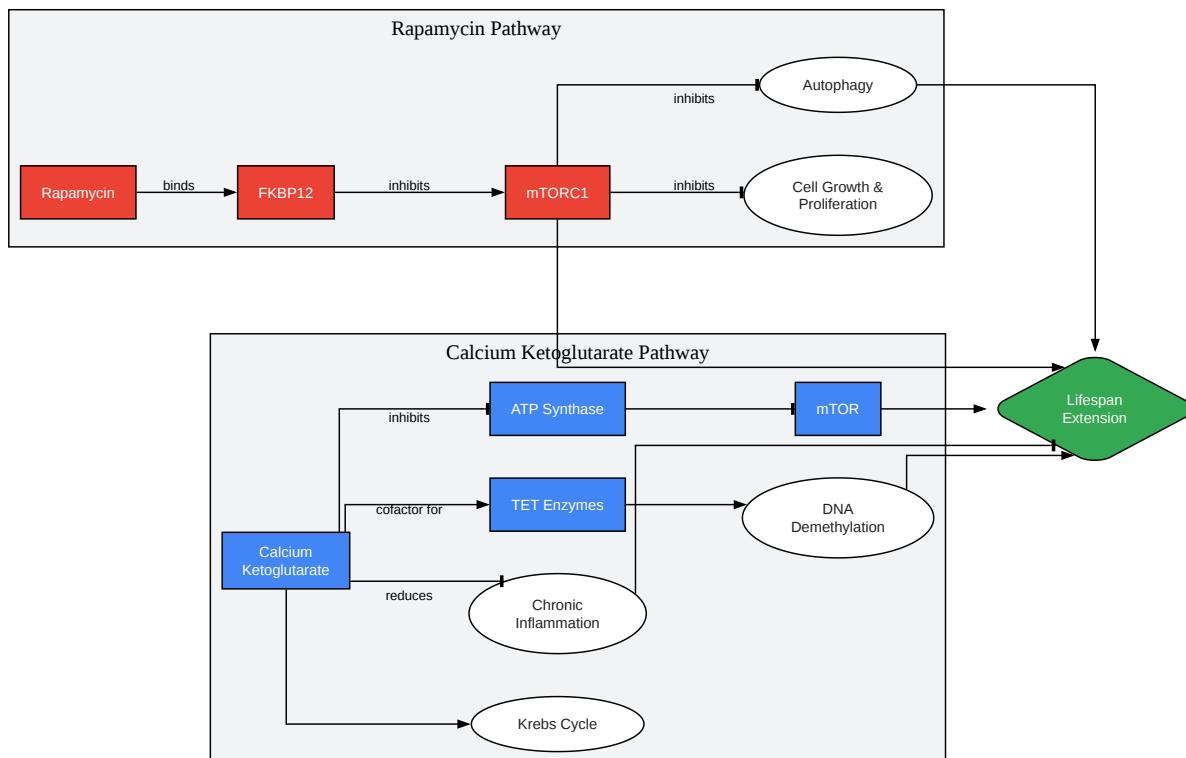
Table 2: Healthspan and Age-Related Phenotypes

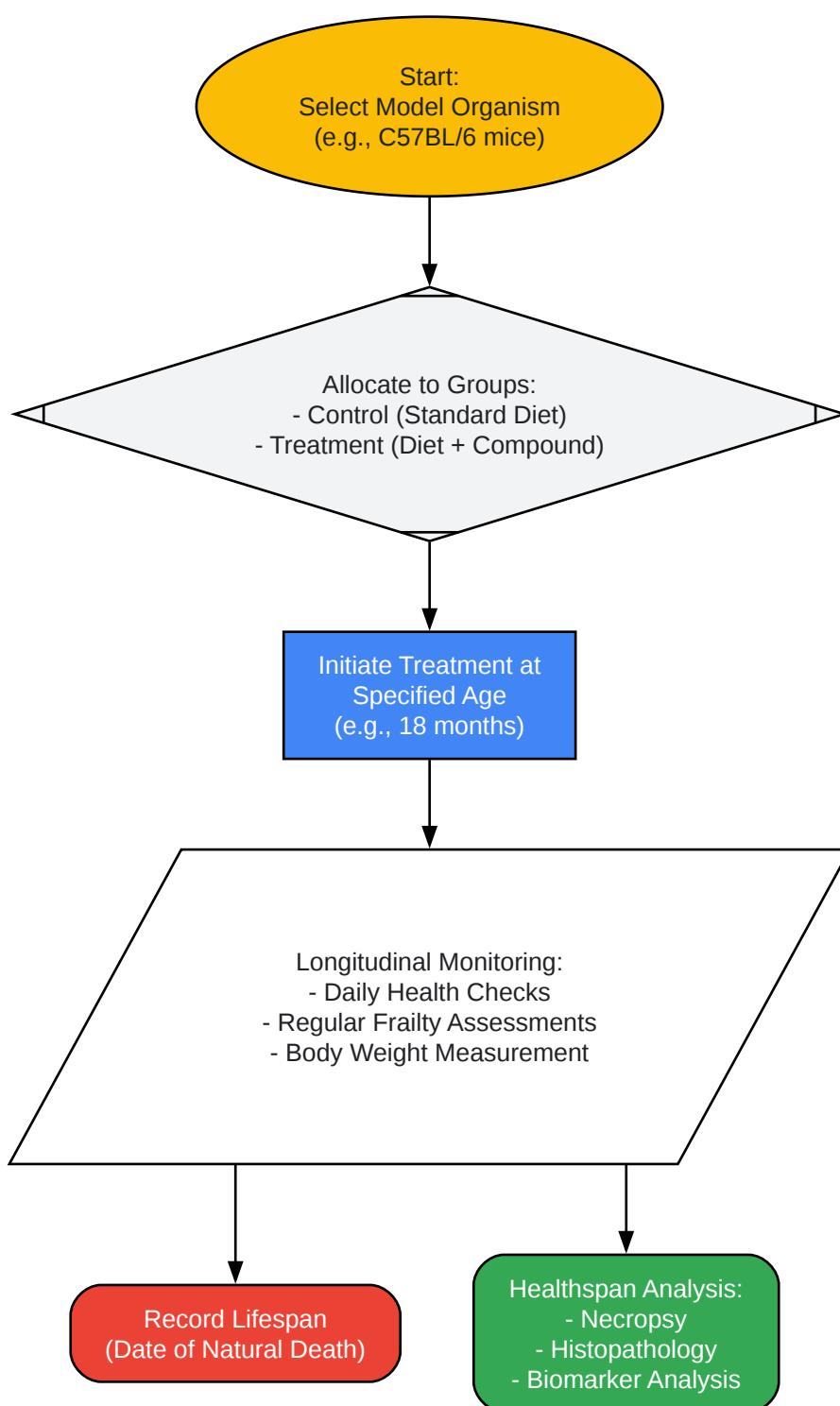
Compound	Key Healthspan Improvements	Study Reference
Calcium $\alpha$ -Ketoglutarate	Reduced frailty in mice (41% in males, 46% in females), decreased severity of age-related conditions such as fur loss, dermatitis, and kyphosis. <a href="#">[1]</a> <a href="#">[2]</a>	Asadi Shahmirzadi et al., 2020 <a href="#">[1]</a>
	Improved bone mass and regeneration in aged mice. <a href="#">[7]</a>	-
Rapamycin	Ameliorated age-related declines in cognitive and physical function, prevented hearing loss and arterial dysfunction, and rejuvenated the hearts of aged mice. <a href="#">[8]</a>	Various studies <a href="#">[8]</a>
	Reduced cancer incidence. <a href="#">[8]</a> <a href="#">[9]</a>	-

## Signaling Pathways and Mechanisms of Action

Rapamycin is a well-established and specific inhibitor of the mechanistic Target of Rapamycin (mTOR) pathway, a central regulator of cell growth, proliferation, and metabolism.[\[10\]](#)[\[11\]](#) By inhibiting mTOR Complex 1 (mTORC1), rapamycin mimics a state of dietary restriction, a known pro-longevity intervention.[\[4\]](#)[\[11\]](#)

**Calcium ketoglutarate's** mechanisms are more diverse. As a key metabolite, its levels decline with age.[\[12\]](#)[\[13\]](#) Supplementation is believed to restore youthful metabolic function. CaKG can inhibit ATP synthase and, consequently, the mTOR pathway, similar to dietary restriction.[\[3\]](#)[\[4\]](#) Furthermore, it plays a role in epigenetic regulation by acting as a cofactor for enzymes involved in DNA demethylation and has roles in collagen synthesis and ammonia detoxification.[\[4\]](#)[\[14\]](#) CaKG has also been shown to reduce chronic inflammation by inducing the anti-inflammatory cytokine IL-10.[\[15\]](#)





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- To cite this document: BenchChem. [A Comparative Analysis of Calcium Ketoglutarate and Rapamycin on Lifespan Extension]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b13838035#comparative-analysis-of-calcium-ketoglutarate-and-rapamycin-on-lifespan>]

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